

Application Notes and Protocols for SM-21 Maleate in Behavioral Neuroscience

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Compound of Interest

Compound Name: SM-21 maleate

Cat. No.: B1147171

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Introduction

SM-21 maleate is a potent and selective sigma-2 (σ_2) receptor antagonist that also modulates cholinergic neurotransmission by increasing acetylcholine release at central muscarinic synapses.[1][2] These dual mechanisms of action make it a compelling compound for investigation in a variety of behavioral neuroscience paradigms. Its reported analgesic and nootropic properties, coupled with its ability to attenuate the behavioral effects of psychostimulants, suggest its potential therapeutic utility in a range of neurological and psychiatric disorders.[1][3]

These application notes provide a comprehensive overview of the use of **SM-21 maleate** in behavioral neuroscience research, including its pharmacological profile, detailed experimental protocols, and expected outcomes.

Pharmacological Profile

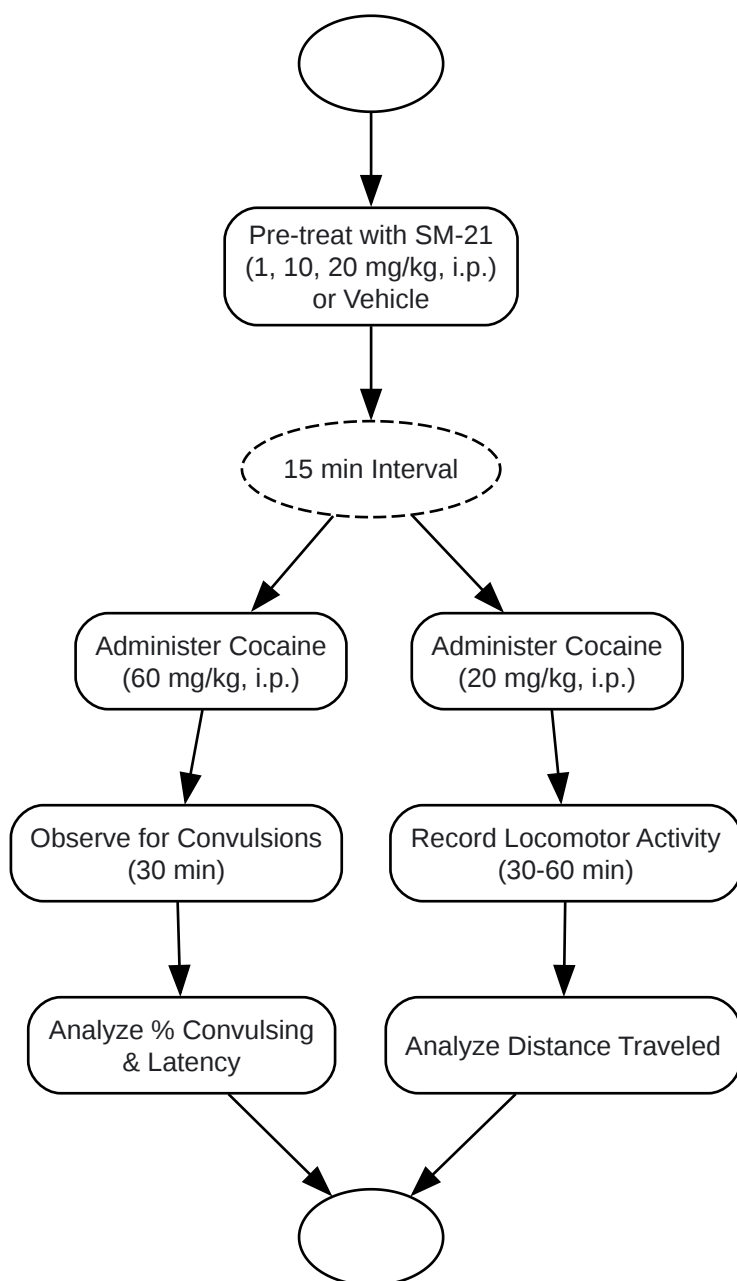
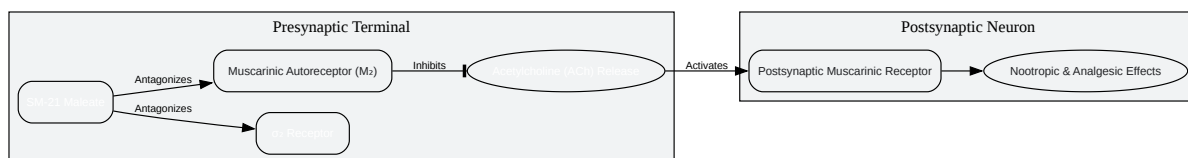
SM-21 maleate exhibits a distinct receptor binding profile, characterized by a high affinity for the sigma-2 receptor and a moderate affinity for muscarinic receptors. Its selectivity for the σ_2 receptor over the σ_1 receptor is a key feature.

Table 1: Receptor Binding Affinities of **SM-21 Maleate**

Receptor Subtype	K _i (nM)	Species	Reference
Sigma-2 (σ_2)	67	Rat	[4]
Sigma-1 (σ_1)	>1000	Rat	[4]
Muscarinic (non-selective)	174	Not Specified	[5]
Serotonin (5-HT ₃)	>10,000	Guinea Pig	[6]
Serotonin (5-HT ₄)	>10,000	Guinea Pig	[6]
Dopamine (D ₂)	>10,000	Not Specified	[4]
Adrenergic (α)	>10,000	Not Specified	[4]
Opioid	>10,000	Not Specified	[4]

Signaling Pathways and Mechanism of Action

The precise signaling cascade initiated by sigma-2 receptor antagonism is still under investigation. However, it is known to be involved in the regulation of intracellular calcium levels and can influence apoptotic pathways.[4] The cholinergic effects of **SM-21 maleate** are attributed to the antagonism of presynaptic muscarinic autoreceptors, leading to an increase in acetylcholine release in the synaptic cleft.



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